

Spectroscopic Data of Picaridin-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Picaridin-d3*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Picaridin-d3**, an isotopically labeled internal standard crucial for the accurate quantification of the insect repellent Picaridin. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Picaridin-d3**. Furthermore, it outlines generalized experimental protocols for acquiring such data and presents a logical workflow for its analysis.

Introduction to Picaridin-d3

Picaridin-d3 is a deuterated analog of Picaridin, a widely used insect repellent. Its formal name is 2-(2-hydroxyethyl)-1-piperidinecarboxylic acid, 1-methyl-d3-propyl ester. The incorporation of three deuterium atoms on the methyl group of the sec-butyl ester moiety makes it an ideal internal standard for chromatographic and mass spectrometric analysis of Picaridin.^{[1][2][3]} The key physicochemical properties of **Picaridin-d3** are summarized in Table 1.

Table 1: Physicochemical Properties of **Picaridin-d3**

Property	Value
Formal Name	2-(2-hydroxyethyl)-1-piperidinecarboxylic acid, 1-methyl-d3-propyl ester
CAS Number	2928067-33-6[1]
Molecular Formula	C ₁₂ H ₂₀ D ₃ NO ₃ [1][2][3]
Molecular Weight	232.3 g/mol [1][2][3]
Purity	≥99% deuterated forms (d ₁ -d ₃)[1][2]
Appearance	Oil[1][2]

Spectroscopic Data

While experimental spectra for **Picaridin-d3** are not widely published, this section presents the expected spectroscopic data based on the known spectra of Picaridin and the principles of isotopic labeling.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. For **Picaridin-d3**, both ¹H and ¹³C NMR would be employed.

¹H NMR: The ¹H NMR spectrum of **Picaridin-d3** is expected to be very similar to that of Picaridin, with the key difference being the absence of the signal corresponding to the methyl protons of the sec-butyl group.[4] The remaining proton signals would be consistent with the rest of the molecule's structure.

¹³C NMR: The ¹³C NMR spectrum will show all 12 carbon atoms. The carbon atom of the deuterated methyl group will exhibit a characteristic multiplet due to C-D coupling and will be shifted slightly upfield compared to the non-deuterated analog.

Table 2: Predicted ¹H NMR Data for **Picaridin-d3**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.8	m	1H	-CH(O)-
~3.6	t	2H	-CH ₂ -OH
~3.4	m	1H	Piperidine ring proton
~2.8	m	1H	Piperidine ring proton
~1.8	m	2H	-CH ₂ -CH ₂ -OH
~1.5	m	6H	Piperidine ring protons
~1.2	d	3H	-CH(CH ₃)-
~0.9	t	3H	-CH ₂ -CH ₃

Table 3: Predicted ¹³C NMR Data for **Picaridin-d3**

Chemical Shift (ppm)	Assignment
~155	C=O (Carbamate)
~75	-CH(O)-
~60	-CH ₂ -OH
~45	Piperidine ring carbons
~40	-CH ₂ -CH ₂ -OH
~25	Piperidine ring carbons
~20	-CH ₂ -CH ₃
~10	-CH(CH ₃)-
(upfield, multiplet)	-CD ₃

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Picaridin-d3** will be dominated by absorptions corresponding to the O-H, C-H, C=O, and C-O bonds. The C-D stretching vibrations will appear at a lower frequency (around 2200-2100 cm^{-1}) compared to C-H stretches, but may be weak and difficult to observe.

Table 4: Predicted Characteristic IR Absorption Bands for **Picaridin-d3**

Wavenumber (cm^{-1})	Intensity	Assignment
3400 (broad)	Strong	O-H stretch (alcohol)
2930-2860	Strong	C-H stretch (aliphatic)
1690	Strong	C=O stretch (carbamate)
1240	Strong	C-O stretch (ester)
1100	Medium	C-N stretch (piperidine)

Mass Spectrometry (MS)

Mass spectrometry is a key technique for determining the molecular weight and fragmentation pattern of a molecule. For **Picaridin-d3**, which is designed as an internal standard for MS-based quantification, understanding its mass spectrometric behavior is critical.

Under electrospray ionization (ESI) in positive mode, **Picaridin-d3** is expected to form a protonated molecular ion $[\text{M}+\text{H}]^+$ at m/z 233.3. The key advantage of using a deuterated standard is that its fragmentation pattern will be very similar to the non-deuterated analyte, but the fragments containing the deuterium label will be shifted by 3 mass units. This allows for clear differentiation between the analyte and the internal standard in a complex matrix.

Table 5: Predicted Mass Spectrometry Data for **Picaridin-d3**

m/z (Predicted)	Ion
233.3	$[\text{M}+\text{H}]^+$
Fragments	Fragments containing the $-\text{CD}_3$ group will be shifted by +3 Da compared to Picaridin.

Experimental Protocols

The following sections provide generalized experimental protocols for acquiring the spectroscopic data for **Picaridin-d3**.

NMR Spectroscopy

Sample Preparation:

- Weigh approximately 5-10 mg of **Picaridin-d3**.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, methanol-d₄, or DMSO-d₆) in a clean, dry vial.
- Transfer the solution to a 5 mm NMR tube.

Instrument Parameters (¹H NMR):

- Spectrometer: 400 MHz or higher
- Pulse Program: Standard single-pulse experiment
- Number of Scans: 16-64
- Relaxation Delay: 1-2 seconds
- Acquisition Time: 2-4 seconds
- Spectral Width: -2 to 12 ppm

Instrument Parameters (¹³C NMR):

- Spectrometer: 100 MHz or higher
- Pulse Program: Proton-decoupled single-pulse experiment
- Number of Scans: 1024 or more
- Relaxation Delay: 2-5 seconds

- Spectral Width: 0 to 200 ppm

Infrared (IR) Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- Place a small drop of the neat **Picaridin-d3** oil directly onto the ATR crystal.
- Alternatively, dissolve a small amount of the sample in a volatile solvent, apply it to the crystal, and allow the solvent to evaporate.

Instrument Parameters (FT-IR):

- Mode: ATR
- Spectral Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32

Mass Spectrometry

Sample Preparation (for LC-MS):

- Prepare a stock solution of **Picaridin-d3** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Prepare a working internal standard solution by diluting the stock solution to the desired concentration (e.g., 1 $\mu\text{g/mL}$) with the initial mobile phase.

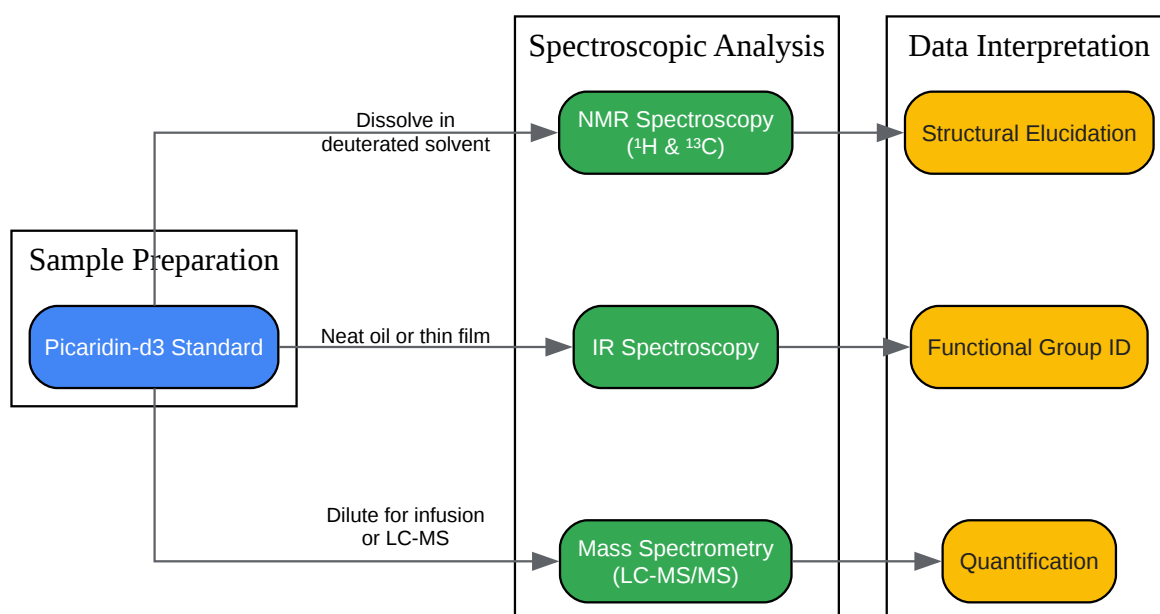
Instrument Parameters (LC-MS/MS):

- Liquid Chromatograph: A standard HPLC or UHPLC system.
- Column: A C18 reversed-phase column is typically suitable.
- Mobile Phase: A gradient of water and methanol or acetonitrile, both with 0.1% formic acid.

- Mass Spectrometer: A triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Scan Type: Multiple Reaction Monitoring (MRM) for quantitative analysis or full scan for qualitative analysis.

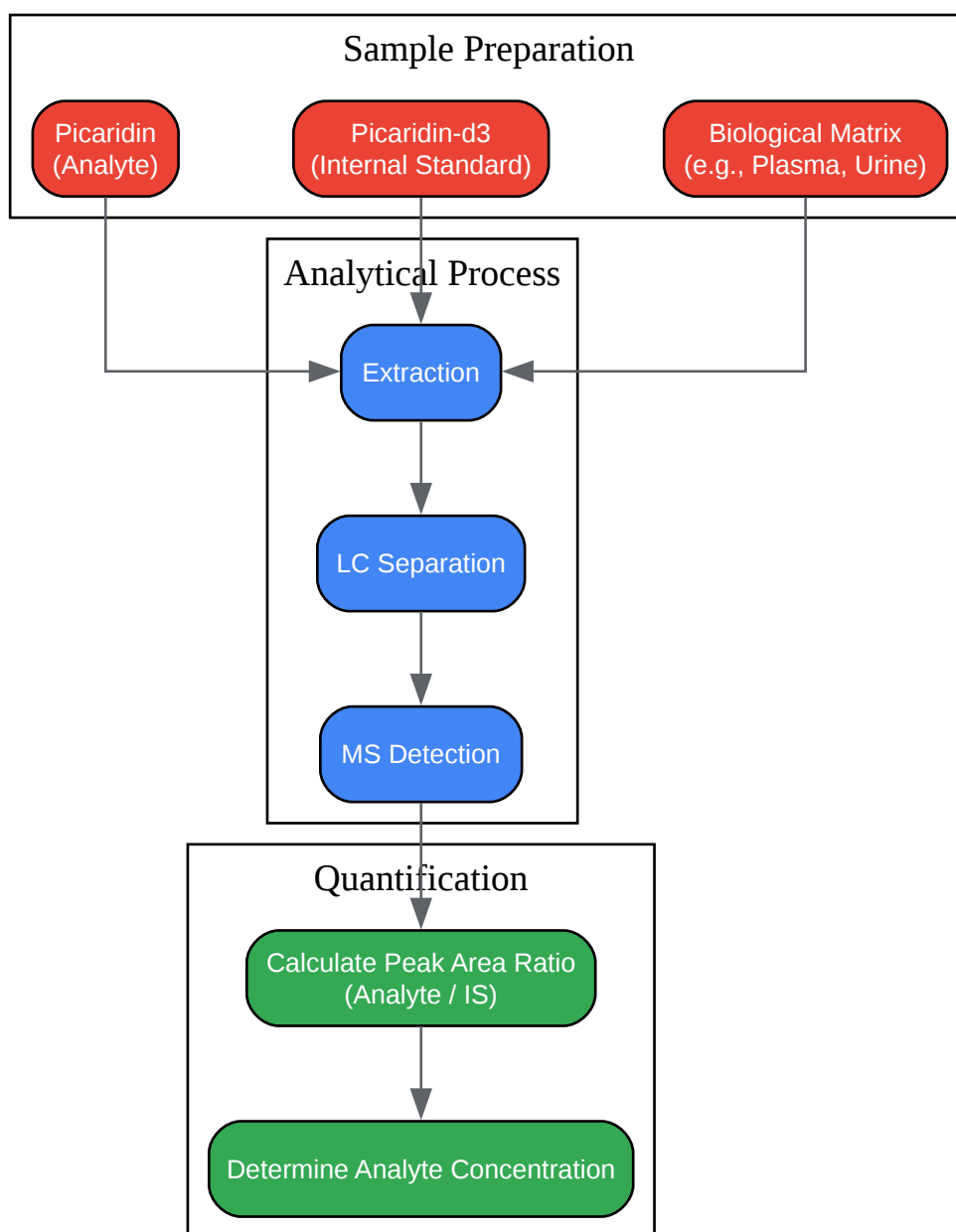
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis of **Picaridin-d3**.



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Caption: Workflow for the spectroscopic analysis of **Picaridin-d3**.



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Caption: Logic of using **Picaridin-d3** as an internal standard.

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